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proper storage and stability of Lyso-PAF C-16

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Compound of Interest		
Compound Name:	Lyso-PAF C-16	
Cat. No.:	B1663980	Get Quote

Technical Support Center: Lyso-PAF C-16

This technical support center provides guidance on the proper storage and stability of **Lyso-PAF C-16** to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized powder of Lyso-PAF C-16?

For optimal stability, the lyophilized powder should be stored at -20°C for long-term storage, where it can be stable for at least four years.[1][2] For short-term storage, from days to weeks, it can be kept at 0-4°C in a dry and dark environment.[3] The compound is often shipped at ambient temperature and is stable for a few weeks under these conditions.[3] It is also noted to be hygroscopic, so it's important to keep it in a desiccated environment.[4]

Q2: What is the recommended procedure for preparing a stock solution?

To prepare a stock solution, it is recommended to dissolve the lyophilized powder in an organic solvent such as DMSO, ethanol, or dimethyl formamide (DMF), purged with an inert gas.[2] **Lyso-PAF C-16** is soluble in these solvents at approximately 10 mg/mL.[1][2] For aqueous solutions, it is soluble in water up to 20 mg/mL and in PBS (pH 7.2) up to 10 mg/mL.[1][2]

Q3: How should I store stock solutions of Lyso-PAF C-16?

Stock solutions in organic solvents can be stored at 0-4°C for short-term use (days to weeks) or at -20°C for long-term storage (months).[3] One source suggests that for stock solutions,







storage at -80°C is viable for up to 6 months, while at -20°C, it should be used within one month, and protected from light.[5] To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.[5] It is not recommended to store aqueous solutions for more than one day.[2]

Q4: Is **Lyso-PAF C-16** sensitive to light?

While some sources recommend protecting stock solutions from light, particularly when stored at -20°C, others do not specify light sensitivity for the lyophilized powder.[4][5] As a general precaution for lipid-based molecules, it is good practice to minimize light exposure.

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Action
Unexpected experimental results or loss of activity	Degradation of Lyso-PAF C-16 due to improper storage.	- Ensure the lyophilized powder and stock solutions are stored at the correct temperatures as outlined in the storage guidelines Avoid repeated freeze-thaw cycles by preparing single-use aliquots of your stock solution If using an aqueous solution, ensure it was freshly prepared on the day of the experiment.
Contamination of the stock solution.	- Use sterile solvents and containers when preparing solutions Lyso-PAF C-16 is a substrate for enzymes like PAF acetylhydrolases; biological contamination could lead to its degradation.[6][7]	
Difficulty dissolving the lyophilized powder	Incorrect solvent or concentration.	- Confirm the solubility of Lyso- PAF C-16 in your chosen solvent (see solubility table below) Gentle warming or vortexing may assist in dissolution.
The compound is hygroscopic and may have absorbed moisture.	- Store the lyophilized powder in a desiccator to prevent moisture absorption.	

Data Presentation Storage Conditions Summary



Form	Storage Temperature	Duration	Reference
Lyophilized Powder	-20°C	Long-term (≥ 4 years)	[1][2]
0-4°C	Short-term (days to weeks)	[3]	
Stock Solution (in organic solvent)	-80°C	Up to 6 months	[5]
-20°C	Up to 1 month (protect from light)	[5]	
0-4°C	Short-term (days to weeks)	[3]	-
Aqueous Solution	Room Temperature or 4°C	Not recommended for more than one day	[2]

Solubility Data

Solvent	Approximate Solubility	Reference
Water	20 mg/mL	[1][2]
PBS (pH 7.2)	10 mg/mL	[1][2]
DMSO	10 mg/mL	[1][2]
Ethanol	10 mg/mL	[1][2]
DMF	10 mg/mL	[1]

Experimental Protocols Protocol for Preparation and Storage of Lyso-PAF C-16 Stock Solution

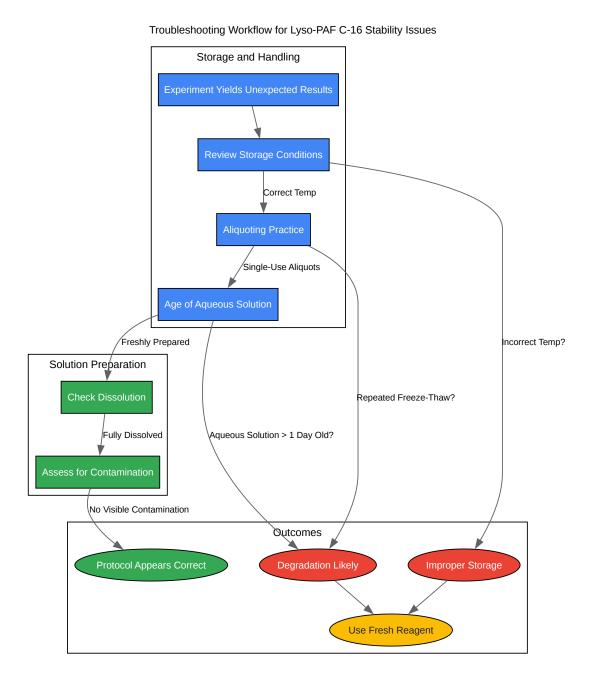
- Materials:
 - Lyso-PAF C-16 lyophilized powder



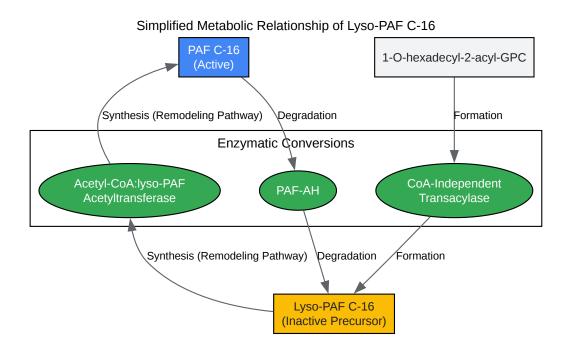
- Anhydrous ethanol or DMSO
- Inert gas (e.g., argon or nitrogen)
- Sterile, amber glass vials or polypropylene tubes
- Procedure: a. Allow the vial of lyophilized **Lyso-PAF C-16** to equilibrate to room temperature before opening to prevent condensation, as the product is hygroscopic.[4] b. Under a stream of inert gas, add the appropriate volume of your chosen solvent (e.g., ethanol or DMSO) to the vial to achieve the desired concentration (e.g., 10 mg/mL). c. Cap the vial tightly and vortex gently until the powder is completely dissolved. d. For long-term storage, dispense single-use aliquots into sterile, amber vials, purge with inert gas, and store at -20°C or -80°C.

Visualizations









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